

Atazanavir-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Atazanavir-d5

Cat. No.: B13852693

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Atazanavir-d5**, a deuterated analog of the HIV protease inhibitor Atazanavir. This document compiles essential analytical data, detailed experimental protocols, and relevant metabolic information to support research and development activities. **Atazanavir-d5** is primarily utilized as an internal standard for the quantitative analysis of Atazanavir in biological matrices and pharmaceutical formulations.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative and physical data for **Atazanavir-d5**.

Identifier	Value
Chemical Name	Atazanavir-d5
CAS Number	1132747-14-8 ^[2] ^[3]
Molecular Formula	C ₃₈ H ₄₇ D ₅ N ₆ O ₇ ^[3]
Molecular Weight	709.9 g/mol ^[3]

Physical and Chemical Properties	Value
Purity	>95% (as determined by HPLC)[2]
Appearance	White to Off-White Solid[4]
Storage Temperature	-20°C[2][4]
Solubility	Slightly soluble in Chloroform and Ethanol; Soluble in Methanol[4]

Experimental Protocols

This section details the methodologies for the analysis of Atazanavir utilizing **Atazanavir-d5** as an internal standard.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Quantification in Human Hair

This method is designed for the sensitive quantification of Atazanavir in human hair samples, employing **Atazanavir-d5** as an internal standard to ensure accuracy and precision.[5]

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS).

Chromatographic Conditions:

- Column: Reversed-phase C18 column (e.g., BDS, 5.0 μ m, 4.6 \times 100 mm).[5]
- Mobile Phase: Isocratic elution with 55% Acetonitrile, 45% Water, 0.15% Acetic Acid, and 4 mM Ammonium Acetate.[5]
- Flow Rate: 0.8 mL/min.[5]

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive.[5]

- Detection Mode: Multiple Reaction Monitoring (MRM).[5]
- Mass Transitions:
 - Atazanavir: MH^+ m/z 705.3 \rightarrow m/z 168.0.[5]
 - **Atazanavir-d5** (Internal Standard): MH^+ m/z 710.2 \rightarrow m/z 168.0.[5]

Sample Preparation:

- Prepare stock solutions of Atazanavir and **Atazanavir-d5** in 50% Methanol and 100% Methanol, respectively, at a concentration of 1.00 mg/mL.[5]
- Prepare working solutions by diluting the stock solutions.
- Extract Atazanavir from hair samples using optimized extraction methods.
- Inject the processed extracts onto the LC-MS/MS system.

Data Analysis:

- Generate standard curves by plotting the peak area ratios of Atazanavir to **Atazanavir-d5** against the concentration of Atazanavir.[5]
- Apply a weighted linear regression (1/x) for calibration.[5]

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) for Bulk Drug and Pharmaceutical Dosage Forms

This method is suitable for the determination of Atazanavir sulfate in bulk drug and tablet dosage forms.

Instrumentation:

- HPLC system with a UV-visible detector.[6]

Chromatographic Conditions:

- Column: C18 column (e.g., Phenomenex, 250 mm × 4.6 mm, 5 µm).[6]
- Mobile Phase: Methanol and water (900:100 v/v), with pH adjusted to 3.55 using acetic acid.[6]
- Flow Rate: 0.5 mL/min.[6]
- Detection Wavelength: 249 nm.[6]
- Retention Time for Atazanavir Sulfate: Approximately 8.323 min.[6]

Sample Preparation:

- Prepare a stock solution of Atazanavir sulfate (1000 µg/mL) in the mobile phase.[6]
- Prepare working standard solutions in the range of 10 to 120 µg/mL.[6]
- For tablet analysis, weigh and transfer the tablet powder into a volumetric flask, dissolve in diluent, sonicate, and dilute to the desired concentration.[7]

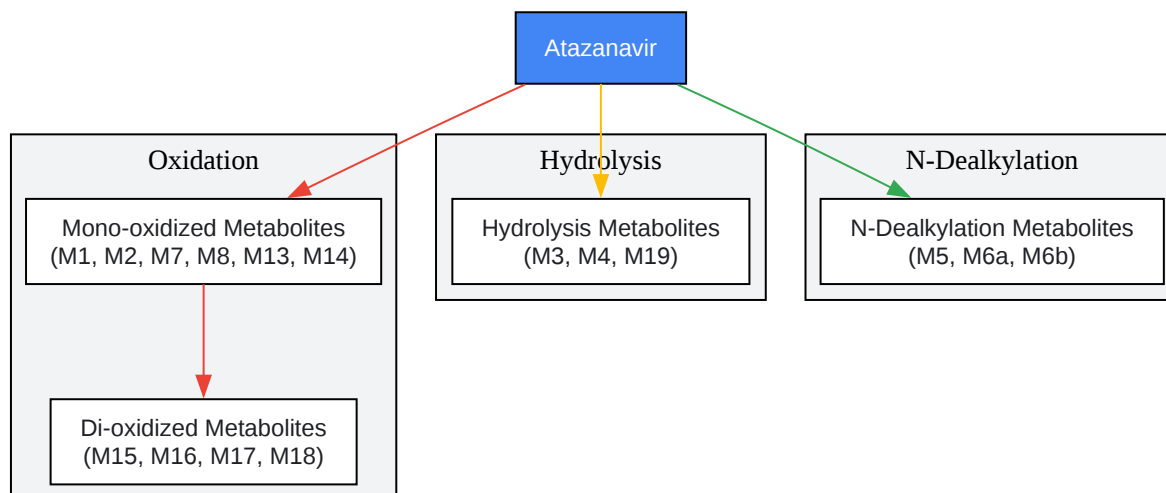
Visualized Workflows and Pathways

The following diagrams illustrate the analytical workflow for Atazanavir quantification and its primary metabolic pathways.



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Caption: Workflow for Atazanavir quantification using LC-MS/MS.



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Caption: Major metabolic pathways of Atazanavir.[8]

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